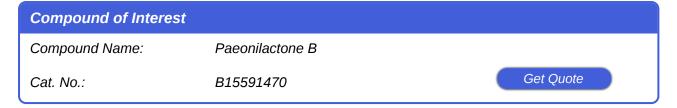


Paeonilactone B: A Technical Guide to its Chemical Structure and Stereochemistry

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Paeonilactone B is a monoterpene isolated from the roots of Paeonia lactiflora, a plant with a long history of use in traditional medicine.[1] This compound has garnered interest within the scientific community for its potential neuroprotective properties. This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and key experimental data related to **Paeonilactone B**, intended to serve as a valuable resource for researchers in natural product chemistry and drug discovery.

Chemical Structure and Stereochemistry

Paeonilactone B is a bicyclic monoterpenoid belonging to the benzofuran class of compounds. [2] Its molecular formula is $C_{10}H_{12}O_4$, corresponding to a molecular weight of 196.20 g/mol .[2]

The molecule possesses a complex and well-defined three-dimensional architecture with three chiral centers. The absolute stereochemistry of these centers has been determined, leading to the systematic IUPAC name: (3aR,6S,7aR)-6-hydroxy-6-methyl-3-methylidene-3a,4,7,7a-tetrahydro-1-benzofuran-2,5-dione.[2] This specific arrangement of atoms is crucial for its biological activity.

The core structure consists of a fused ring system: a dihydrofuranone ring and a cyclohexanedione ring. Key functional groups include a tertiary alcohol, an α,β -unsaturated



lactone, and a ketone. The exocyclic methylene group is a notable feature of the lactone ring.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **Paeonilactone B** is presented below. This information is essential for its identification, characterization, and quantification.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C10H12O4	[2]
Molecular Weight	196.20 g/mol	[2]
IUPAC Name	(3aR,6S,7aR)-6-hydroxy-6- methyl-3-methylidene- 3a,4,7,7a-tetrahydro-1- benzofuran-2,5-dione	[2]
CAS Number	98751-78-1	[2]

Spectroscopic Data

Detailed experimental spectroscopic data, particularly ¹H and ¹³C NMR assignments, are fundamental for the unambiguous structural elucidation of natural products. While a comprehensive public repository of the assigned NMR data for **Paeonilactone B** is not readily available, this information would be detailed in the primary literature reporting its isolation and synthesis. The structural determination relies on a combination of techniques including ¹H NMR, ¹³C NMR, mass spectrometry, and X-ray crystallography.

Experimental Protocols Isolation of Paeonilactone B from Paeonia lactiflora

Paeonilactone B is naturally present in the roots of Paeonia lactiflora. A general bioactivity-guided fractionation protocol for its isolation is as follows:

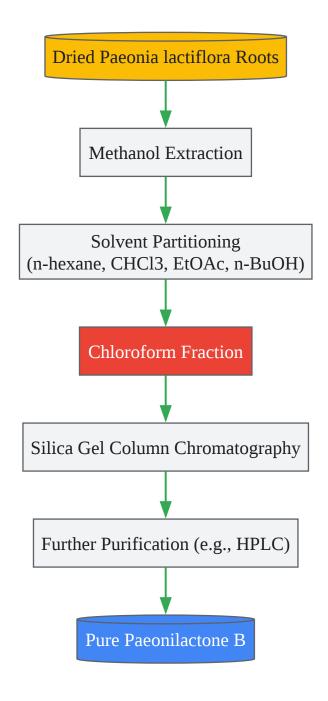






- Extraction: The dried and ground roots of Paeonia lactiflora are extracted with 80% methanol at room temperature, often with the aid of ultrasonication. The resulting extract is then concentrated under reduced pressure to yield a crude methanol extract.[1]
- Solvent Partitioning: The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity. This typically involves partitioning against n-hexane, chloroform (CHCl₃), ethyl acetate (EtOAc), and n-butanol.[1]
- Chromatographic Separation: The chloroform fraction, which is enriched with monoterpenes like **Paeonilactone B**, is subjected to silica gel column chromatography.[1]
- Further Purification: Elution with a suitable solvent system (e.g., a chloroform-methanol gradient) allows for the separation of different components. Fractions containing
 Paeonilactone B are collected and may be further purified by techniques such as preparative thin-layer chromatography or high-performance liquid chromatography (HPLC) to yield the pure compound.[1]





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Isolation Workflow for Paeonilactone B

Chemical Synthesis

Several synthetic routes to **Paeonilactone B** have been developed, providing access to the molecule for further biological studies and confirming its structure. One notable approach involves a diastereoselective samarium(II) iodide (SmI₂) mediated cascade radical cyclization of a methylenecyclopropyl ketone precursor. This method allows for the construction of the



complex bicyclic core with a high degree of stereocontrol. Other syntheses have also been reported, showcasing different strategies to assemble this intricate natural product. A detailed step-by-step protocol for any specific synthesis would be found in the experimental section of the corresponding peer-reviewed publication.

Biological Activity and Potential Signaling Pathways

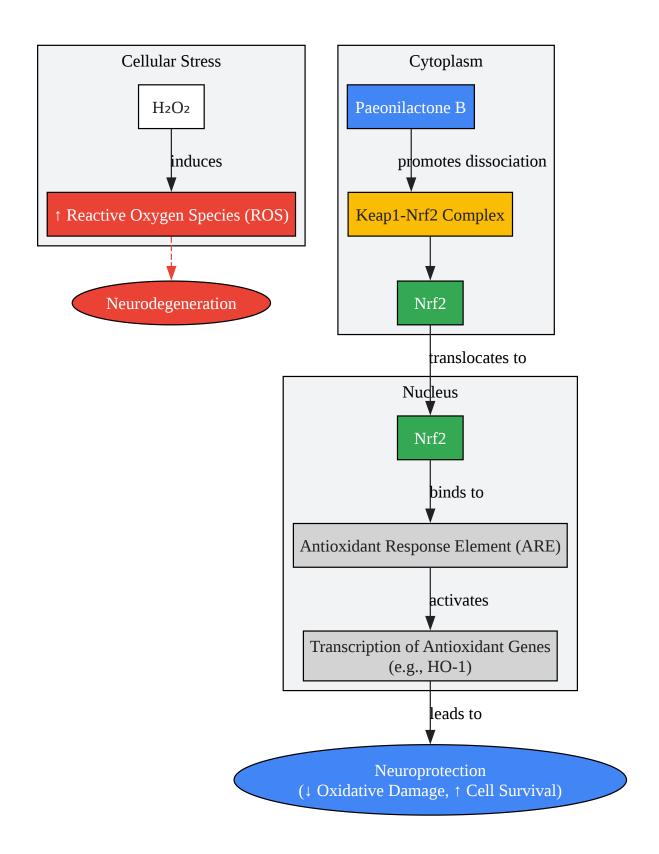
Paeonilactone B has been reported to exhibit neuroprotective effects against oxidative stress. Specifically, it has been shown to protect primary cultures of rat cortical cells from hydrogen peroxide (H₂O₂)-induced neurotoxicity.[1]

While the precise molecular mechanism of **Paeonilactone B**'s neuroprotective action has not been fully elucidated, studies on other neuroprotective compounds isolated from Paeonia species, such as paeoniflorin, suggest potential involvement of pathways that mitigate oxidative stress and inflammation. A plausible mechanism for **Paeonilactone B** could involve the activation of the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway.

Proposed Neuroprotective Signaling Pathway:

- Oxidative Stress: Cellular stressors, such as H₂O₂, lead to an increase in reactive oxygen species (ROS).
- Nrf2 Activation: Paeonilactone B may promote the dissociation of Nrf2 from its inhibitor Keap1 in the cytoplasm.
- Nuclear Translocation: Nrf2 translocates to the nucleus.
- ARE Binding: In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of various antioxidant genes.
- Gene Expression: This binding initiates the transcription of a suite of cytoprotective genes, including heme oxygenase-1 (HO-1) and other antioxidant enzymes.
- Neuroprotection: The upregulation of these antioxidant proteins helps to neutralize ROS,
 reduce oxidative damage, and promote neuronal survival.





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